

A Technical Guide to Commercial Riboflavin-¹³C₄,¹⁵N₂ for Researchers

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Compound of Interest

Compound Name: Riboflavin-¹³C₄,¹⁵N₂

Cat. No.: B12053006

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This in-depth guide is intended for researchers, scientists, and professionals in drug development. It details the commercial availability, technical specifications, and applications of the isotopically labeled compound **Riboflavin-¹³C₄,¹⁵N₂**. This stable isotope-labeled version of Vitamin B2 is a critical tool in metabolic research, clinical mass spectrometry, and pharmacokinetic studies.

Introduction to Riboflavin-¹³C₄,¹⁵N₂

Riboflavin-¹³C₄,¹⁵N₂ is a heavy-labeled form of Riboflavin (Vitamin B2), where four carbon atoms and two nitrogen atoms in the dioxypyrimidine ring are replaced with their stable isotopes, ¹³C and ¹⁵N, respectively. This labeling results in a mass shift of +6, making it an ideal internal standard for quantitative analysis by mass spectrometry (MS) techniques such as LC-MS and GC-MS. Its primary applications include metabolic flux analysis, bioavailability studies, and as a tracer in drug development processes.^{[1][2]}

Commercial Suppliers and Product Specifications

Several reputable suppliers offer **Riboflavin-¹³C₄,¹⁵N₂** in various formats, including neat (solid) and in solution. The table below summarizes the key quantitative data from prominent commercial sources for easy comparison.

Supplier	Product Name	CAS Number	Molecular Weight	Purity/Isotopic Enrichment	Format
MedchemExpress	Riboflavin-13C4,15N2	1217461-14-7	382.32	96.96%	Solid
Sigma-Aldrich (MilliporeSigma)	Riboflavin-(dioxypyrimidine-13C4,15N2)	1217461-14-7	382.32	≥97% (CP), ≥98 atom %	Chunks
Cambridge Isotope Laboratories, Inc.	Vitamin B ₂ (riboflavin) (¹³ C ₄ , 99%; ¹⁵ N ₂ , 98%)	1217461-14-7	382.32	CP 97%	Solid
Fisher Scientific (distributing Cerilliant)	CERILLIANT™ (-)-Riboflavin-13C4,15N2	1217461-14-7	382.32	Certified Reference Material	100 µg/mL Solution

Experimental Protocols and Applications

The primary utility of **Riboflavin-13C4,15N2** lies in its application as an internal standard and in tracer studies to determine bioavailability.

1. Use as an Internal Standard for Quantitative Analysis via LC-MS/MS

Riboflavin-13C4,15N2 is employed as an internal standard to accurately quantify endogenous riboflavin levels in biological matrices like human plasma.

- **Sample Preparation:** A known concentration of the **Riboflavin-13C4,15N2** internal standard is spiked into the biological sample (e.g., plasma, urine, or tissue homogenate).
- **Extraction:** Analytes, including the native riboflavin and the labeled internal standard, are extracted from the matrix. This often involves protein precipitation followed by solid-phase extraction.

- **Chromatographic Separation:** The extracted sample is injected into a high-performance liquid chromatography (HPLC) system for separation from other sample components.
- **Mass Spectrometric Detection:** The eluent from the HPLC is introduced into a tandem mass spectrometer (MS/MS). The instrument is set to monitor specific mass transitions for both the native riboflavin and the labeled internal standard.
- **Quantification:** The ratio of the peak area of the native riboflavin to the peak area of the known concentration of the internal standard is used to calculate the exact concentration of riboflavin in the original sample. This ratio corrects for any sample loss during preparation and for variations in instrument response.

2. Riboflavin Bioavailability Studies

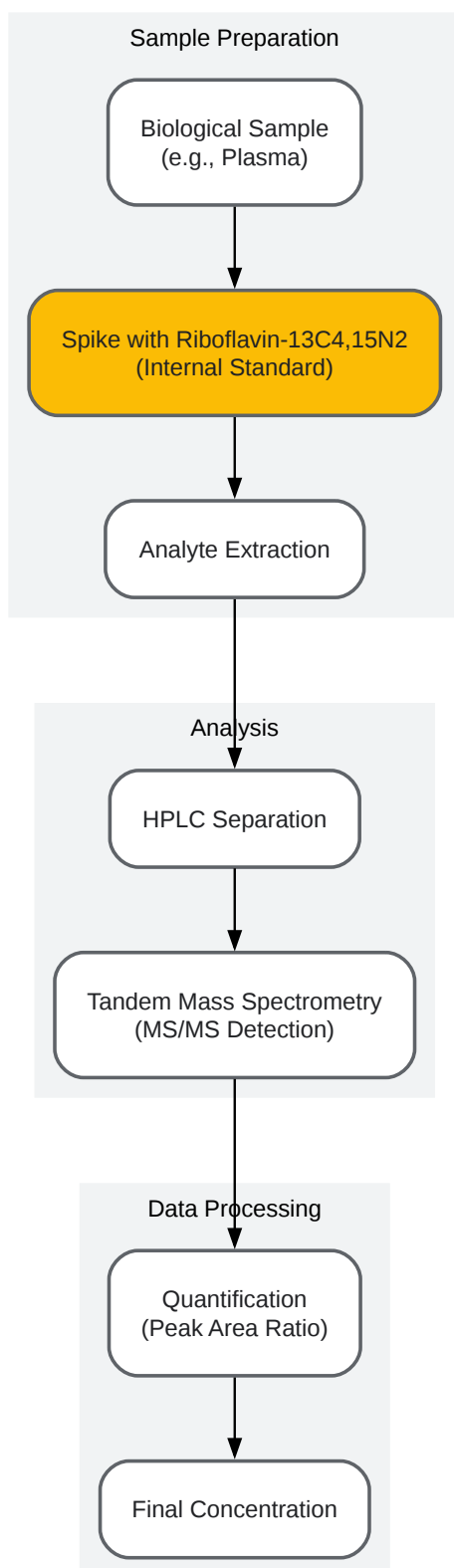
Stable isotope labels are used to trace the absorption and metabolism of riboflavin from different food sources.

- **Study Design:** A randomized crossover study design is often employed. Participants consume a food source containing either extrinsically labeled (e.g., ^{13}C) or intrinsically labeled (e.g., ^{15}N) riboflavin.
- **Administration:** A physiological dose of the labeled riboflavin is administered orally within a test meal. Concurrently, an intravenous bolus of a differently labeled riboflavin can be administered to determine the volume of distribution in plasma.
- **Sample Collection:** Blood and urine samples are collected at timed intervals following administration.
- **Analysis:** The concentrations of the different riboflavin isotopes in plasma and urine are measured using LC-MS/MS.
- **Kinetic Modeling:** The data is used to model the pharmacokinetics of absorption, distribution, metabolism, and excretion of riboflavin from the specific food source. Urinary monitoring is a common technique to estimate bioavailability.

Visualizations: Workflows and Pathways

Experimental Workflow for LC-MS Quantification

The following diagram illustrates the typical workflow for using **Riboflavin-13C4,15N2** as an internal standard in a quantitative LC-MS experiment.

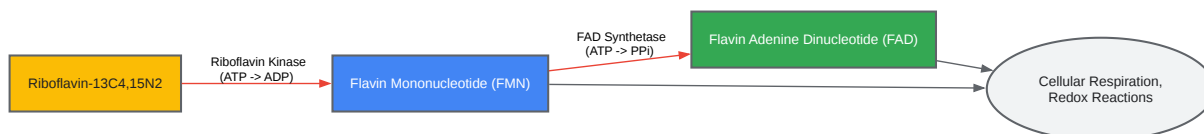


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Workflow for quantitative analysis using a labeled internal standard.

Riboflavin Metabolic Pathway

Riboflavin is the precursor to the essential coenzymes Flavin Mononucleotide (FMN) and Flavin Adenine Dinucleotide (FAD). Isotopic labeling allows for the tracing of riboflavin through this metabolic pathway.



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Metabolic conversion of Riboflavin to its active coenzyme forms, FMN and FAD.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Vitamin B₂ (riboflavin) (¹³C₄, 99%; ¹⁵N₂, 98%) CP 97% - Cambridge Isotope Laboratories, CNLM-8851-0.001 [isotope.com]
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